

Applications of Oxygen-15 in Neurological and Cardiological Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxygen-15

Cat. No.: B1254489

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxygen-15 (^{15}O), a positron-emitting isotope of oxygen with a short half-life of approximately 2.05 minutes, is a powerful tool in positron emission tomography (PET) for the quantitative assessment of physiological parameters in neurology and cardiology.[1] Its rapid decay allows for repeated measurements in a single session, making it ideal for dynamic studies and pharmacological interventions.[2] This document provides detailed application notes and protocols for the use of ^{15}O -labeled radiotracers in neurological and cardiological research.

Applications in Neurology

In neurology, ^{15}O PET is the gold standard for in vivo measurement of key physiological parameters that are critical for understanding brain function and pathophysiology in various neurological disorders such as stroke, neurodegenerative diseases, and brain tumors.[3][4] The primary applications involve the use of different ^{15}O -labeled tracers to quantify cerebral blood flow (CBF), cerebral blood volume (CBV), oxygen extraction fraction (OEF), and the cerebral metabolic rate of oxygen (CMRO_2).[3][5]

Key Neurological Applications:

- **Cerebrovascular Disease:** Assessing hemodynamic impairment and identifying at-risk tissue in stroke and other cerebrovascular conditions.[3]

- Neurodegenerative Disorders: Investigating alterations in cerebral blood flow and oxygen metabolism in diseases like Alzheimer's disease.[\[6\]](#)
- Brain Tumors: Characterizing tumor physiology, including blood flow and oxygen metabolism. [\[3\]](#)
- Traumatic Brain Injury: Evaluating the extent of metabolic disruption and impaired oxygen supply.[\[3\]](#)
- Brain Activation Studies: Mapping changes in regional CBF in response to cognitive or sensory stimuli.[\[7\]](#)

Quantitative Data in Neurology

The following table summarizes typical quantitative values obtained from [¹⁵O] PET studies in healthy human volunteers. These values can serve as a reference for researchers designing and interpreting their own studies.

Parameter	Mean Value (± SD)	Range	Citation(s)
Cerebral Blood Flow (CBF)	0.40 ± 0.06 mL/g/min	0.30 - 0.55 mL/g/min	[8] [9] [10]
Cerebral Blood Volume (CBV)	0.05 ± 0.01 mL/g	0.04 - 0.09 mL/g	[8] [9] [10]
Oxygen Extraction Fraction (OEF)	0.39 ± 0.06	0.30 - 0.51	[8] [9] [10]
Cerebral Metabolic Rate of Oxygen (CMRO ₂)	2.85 ± 0.39 mL/100g/min	2.35 - 3.84 mL/100g/min	[8] [9] [10]

Applications in Cardiology

In cardiology, [¹⁵O]-water PET is considered the gold standard for the non-invasive quantification of myocardial blood flow (MBF) and coronary flow reserve (CFR).[\[11\]](#)[\[12\]](#) This technique provides valuable diagnostic and prognostic information for coronary artery disease

(CAD) by assessing the functional significance of coronary stenoses and evaluating microvascular dysfunction.[13][14]

Key Cardiological Applications:

- Coronary Artery Disease (CAD): Quantifying regional MBF at rest and during stress to detect hemodynamically significant coronary stenoses.[14][15]
- Microvascular Dysfunction: Assessing impaired coronary flow reserve in the absence of obstructive epicardial disease.[13]
- Therapeutic Interventions: Evaluating the efficacy of revascularization procedures or pharmacological treatments on myocardial perfusion.[12]
- Cardiac Allograft Vasculopathy: Early detection of transplant-related coronary artery disease. [15]
- Cardiac Sarcoidosis: Assessing inflammatory activity and its impact on myocardial blood flow.[15]

Quantitative Data in Cardiology

The following table presents typical quantitative MBF and CFR values from [^{15}O]-water PET studies in normal volunteers and patients with coronary artery disease.

Parameter	Condition	Mean Value (\pm SD) or Range (mL/g/min)	Citation(s)
Myocardial Blood Flow (MBF) - Normal	Rest	0.88 ± 0.08	[14]
Myocardial Blood Flow (MBF) - Normal	Dipyridamole Stress	3.52 ± 1.12	[14]
Myocardial Blood Flow (MBF) - CAD	Rest (Normal Artery)	1.03 ± 0.23	[14]
Myocardial Blood Flow (MBF) - CAD	Rest (Stenotic Artery)	0.93 ± 0.21	[14]
Myocardial Blood Flow (MBF) - CAD	Dipyridamole Stress (Normal Artery)	2.86 ± 0.83	[14]
Myocardial Blood Flow (MBF) - CAD	Dipyridamole Stress (Stenotic Artery)	1.32 ± 0.27	[14]
Coronary Flow Reserve (CFR) - Normal	> 2.5	[11]	
Coronary Flow Reserve (CFR) - Abnormal	< 2.3 - 2.5	[11]	

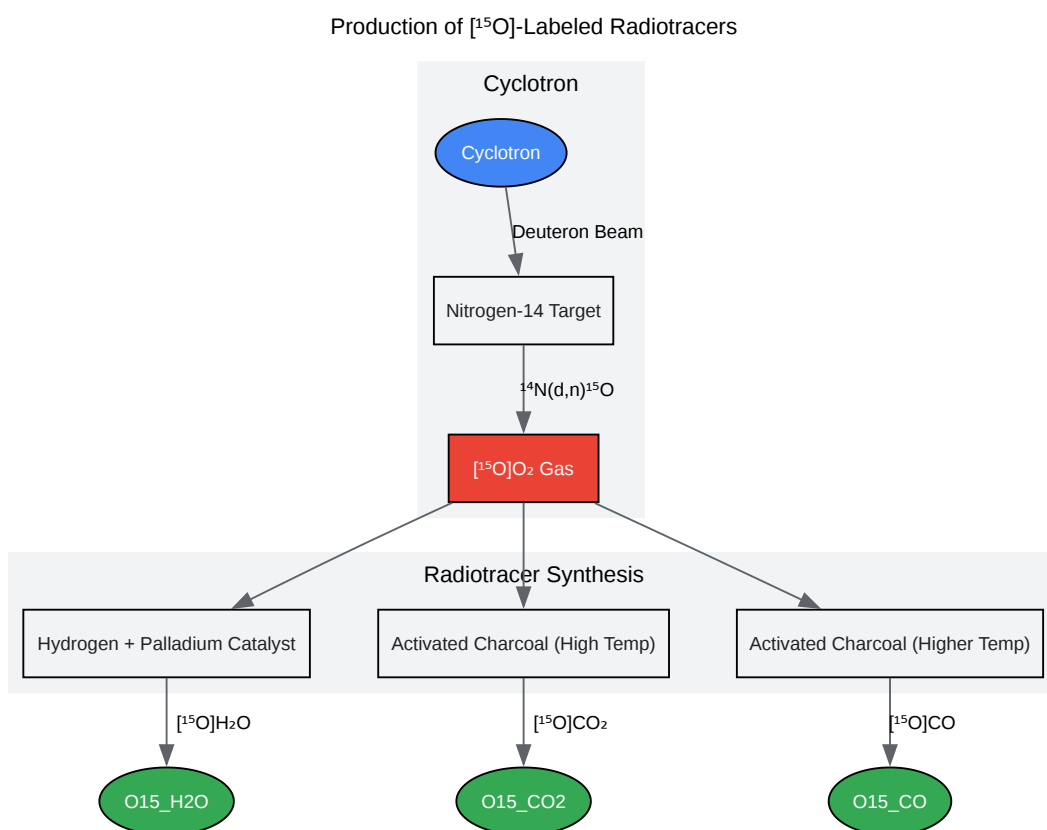
Experimental Protocols

Production of [^{15}O]-Labeled Radiotracers

The short half-life of ^{15}O necessitates an on-site cyclotron for its production.[2] [^{15}O] is typically produced via the $^{14}\text{N}(\text{d},\text{n})^{15}\text{O}$ nuclear reaction by bombarding a nitrogen gas target with deuterons. The resulting [^{15}O] O_2 can then be used directly or converted into other radiotracers:

- [^{15}O] H_2O : Produced by passing [^{15}O] O_2 with hydrogen over a palladium catalyst.
- [^{15}O] CO_2 : Produced by passing [^{15}O] O_2 over activated charcoal at high temperature.[1]

- $[^{15}\text{O}]\text{CO}$: Produced by passing $[^{15}\text{O}]\text{O}_2$ over activated charcoal at a higher temperature than for $[^{15}\text{O}]\text{CO}_2$ production.[\[1\]](#)



[Click to download full resolution via product page](#)

Production of $[^{15}\text{O}]$ -Labeled Radiotracers.

Protocol for $[^{15}\text{O}]$ PET in Neurology

A comprehensive neurological [^{15}O] PET study to measure CBF, CBV, OEF, and CMRO₂ typically involves three sequential scans.[\[3\]](#)

1. Subject Preparation:

- Obtain informed consent.
- Fast the subject for at least 4 hours.
- Insert an arterial line for blood sampling to determine the arterial input function.[\[2\]](#)[\[3\]](#)
- Position the subject comfortably in the PET scanner with the head immobilized.

2. [^{15}O]CO Scan for CBV Measurement:

- Administer [^{15}O]CO via single-breath inhalation.[\[5\]](#)
- Perform a static PET scan for approximately 5 minutes.
- [^{15}O]CO binds to hemoglobin, acting as an intravascular tracer to measure CBV.[\[5\]](#)

3. [^{15}O]H₂O Scan for CBF Measurement:

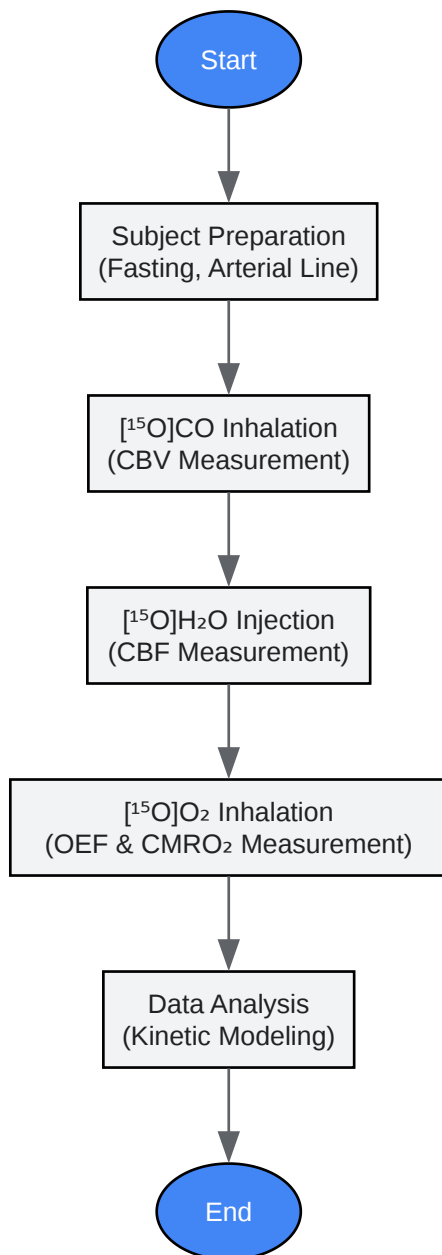
- Administer a bolus injection of [^{15}O]H₂O intravenously.[\[2\]](#)[\[16\]](#)
- Perform a dynamic PET scan for 5-10 minutes, starting simultaneously with the injection.
- Continuously sample arterial blood to measure the time-activity curve of the tracer.[\[2\]](#)

4. [^{15}O]O₂ Scan for OEF and CMRO₂ Measurement:

- Administer [^{15}O]O₂ via inhalation, either as a continuous inhalation or a single bolus.[\[3\]](#)[\[8\]](#)
- Perform a dynamic PET scan for 5-10 minutes.
- Continue arterial blood sampling to measure the input function.[\[3\]](#)

5. Data Analysis:

- Reconstruct PET images with appropriate corrections.
- Use kinetic models to generate parametric maps of CBV, CBF, OEF, and CMRO₂.^[3]

Neurology [¹⁵O] PET Experimental Workflow

[Click to download full resolution via product page](#)

Neurology [^{15}O] PET Experimental Workflow.**Protocol for [^{15}O]H₂O PET in Cardiology**

A typical cardiology [^{15}O]H₂O PET study involves rest and stress scans to assess MBF and CFR.

1. Subject Preparation:

- Obtain informed consent.
- Fast the subject for at least 4 hours.
- Insert two intravenous lines, one for tracer injection and one for the stress agent.[\[17\]](#)
- Position the subject in the PET scanner.

2. Rest Scan:

- Administer a bolus injection of [^{15}O]H₂O (e.g., 370 MBq).
- Perform a dynamic PET scan for 6 minutes, starting with the injection.
- An image-derived input function from the left ventricular cavity is often used.

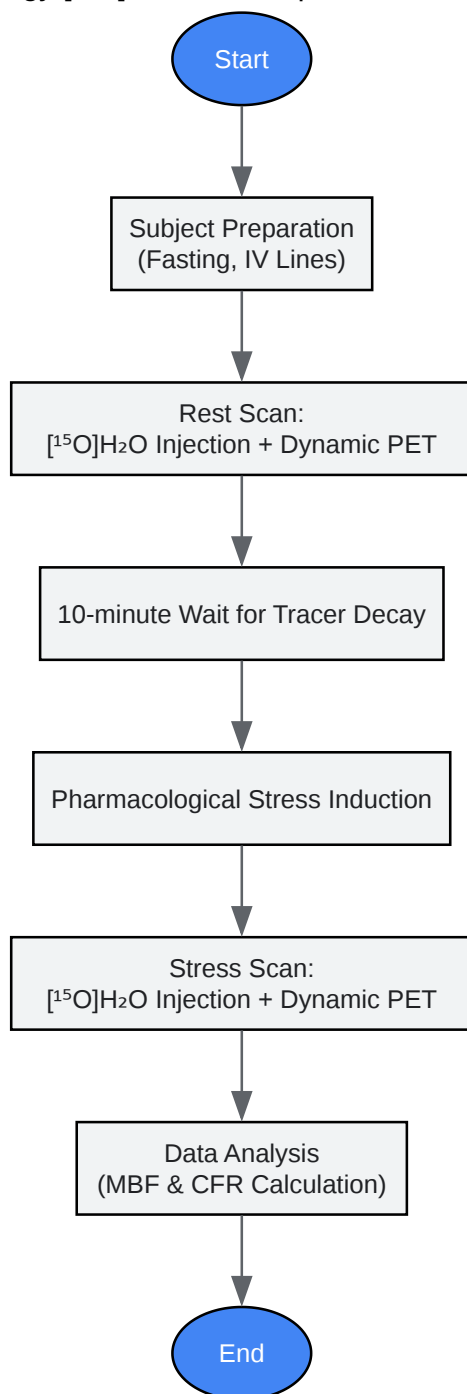
3. Stress Scan:

- After a 10-minute interval for tracer decay, induce pharmacological stress (e.g., with adenosine or dipyridamole).[\[14\]](#)
- At peak stress, administer a second bolus of [^{15}O]H₂O.[\[17\]](#)
- Perform another 6-minute dynamic PET scan.

4. Data Analysis:

- Reconstruct dynamic PET images.
- Use a single-tissue compartment model to calculate MBF for both rest and stress scans.

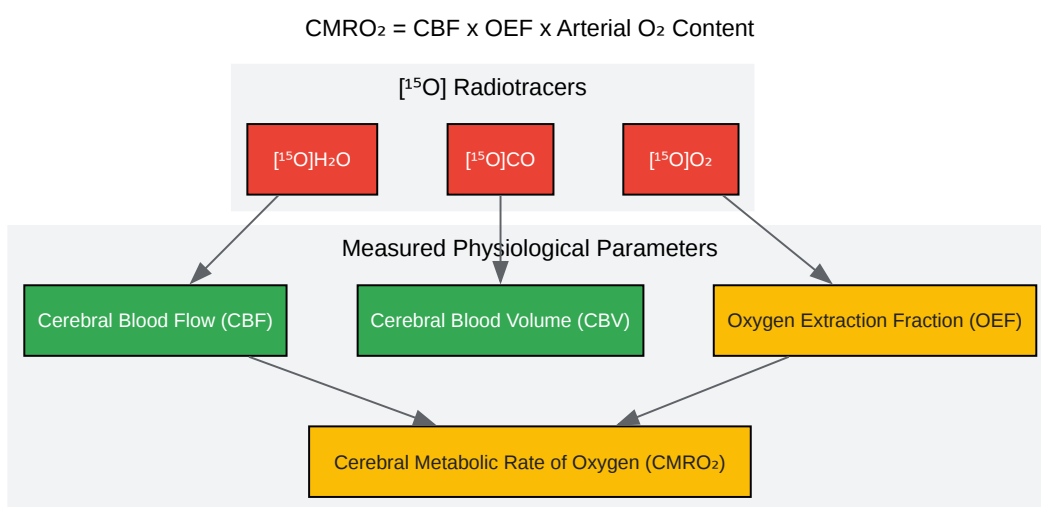
- Calculate CFR as the ratio of stress MBF to rest MBF.

Cardiology [^{15}O]H $_2$ O PET Experimental Workflow

[Click to download full resolution via product page](#)

Cardiology [^{15}O]H $_2\text{O}$ PET Experimental Workflow.Physiological Processes Measured with [^{15}O] PET

The following diagram illustrates the key physiological parameters in the brain that are measured using different [^{15}O] radiotracers.



[Click to download full resolution via product page](#)

Physiological Processes Measured by [^{15}O] PET.**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Current methodology for oxygen-15 production for clinical use - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cerebral Blood Flow Measurement with Oxygen-15 Water Positron Emission Tomography | Radiology Key [radiologykey.com]
- 3. Quantification of brain oxygen extraction and metabolism with [15O]-gas PET: A technical review in the era of PET/MRI - PMC [pmc.ncbi.nlm.nih.gov]
- 4. profiles.wustl.edu [profiles.wustl.edu]
- 5. Radioactive oxygen-15 in the study of cerebral blood flow, blood volume, and oxygen metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Heuristic scoring method utilizing FDG-PET statistical parametric mapping in the evaluation of suspected Alzheimer disease and frontotemporal lobar degeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Oxygen-15 Labeled Water Positron Emission Tomography During External Trigeminal Nerve Stimulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Accuracy of a method using short inhalation of (15)O-O(2) for measuring cerebral oxygen extraction fraction with PET in healthy humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Accuracy of a Method Using Short Inhalation of 15O-O2 for Measuring Cerebral Oxygen Extraction Fraction with PET in Healthy Humans | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 10. jnm.snmjournals.org [jnm.snmjournals.org]
- 11. Oxygen-15 labelled water - Wikipedia [en.wikipedia.org]
- 12. Clinical applications of myocardial perfusion assessments made with oxygen-15 water and positron emission tomography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. The role of PET quantification in cardiovascular imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Noninvasive quantification of regional myocardial blood flow in coronary artery disease with oxygen-15-labeled carbon dioxide inhalation and positron emission tomography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. New Tracer for Better Coronary Artery Disease Diagnosis [uvahealth.com]
- 16. Comparison of cerebral blood flow measurement with [15O]-water positron emission tomography and arterial spin labeling magnetic resonance imaging: A systematic review - PMC [pmc.ncbi.nlm.nih.gov]
- 17. EANM procedural guidelines for PET/CT quantitative myocardial perfusion imaging - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Applications of Oxygen-15 in Neurological and Cardiological Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1254489#applications-of-oxygen-15-in-neurology-and-cardiology-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com